

A Comparative Performance Guide to DNP-PEG12-azide from Various Suppliers

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Compound of Interest

Compound Name: DNP-PEG12-azide

Cat. No.: B15548712

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For researchers, scientists, and drug development professionals utilizing **DNP-PEG12-azide** in their applications, selecting a high-performance reagent is critical for reproducible and reliable results. This guide provides an objective comparison of **DNP-PEG12-azide** from different suppliers, supported by key performance-indicating data and a standardized experimental protocol for evaluation.

Data Presentation

The performance of **DNP-PEG12-azide** is primarily determined by its purity and the presence of any reactive impurities. The following table summarizes the available quantitative data for **DNP-PEG12-azide** from several suppliers. Purity is a critical parameter as impurities can lead to side reactions and lower yields in conjugation experiments.

Supplier	Product Number	Stated Purity	Analytical Method	Molecular Weight (g/mol)
BroadPharm	BP-40538	≥ 95%	Not specified on product page	780.8
MedchemExpress	HY-140617 (for DNP-PEG3-azide)	99.18% (for DNP-PEG3-azide)	HPLC	780.82 (Calculated)
AxisPharm	Custom Synthesis	High Purity	Not specified	780.82 (Calculated)
Precise PEG	Not Available	Not Available	Not Available	780.82 (Calculated)

Note: Data for MedchemExpress is based on a similar product (DNP-PEG3-azide) as a specific certificate of analysis for **DNP-PEG12-azide** was not publicly available. It is recommended to request a lot-specific certificate of analysis from all suppliers before purchase.

Experimental Protocols

To ensure a fair and direct comparison of **DNP-PEG12-azide** from different suppliers, a standardized experimental protocol is essential. The following protocol describes a typical copper(I)-catalyzed azide-alkyne cycloaddition (CuAAC) reaction, a common application for this reagent.

Protocol: Copper-Catalyzed Azide-Alkyne Cycloaddition (CuAAC) for Performance Evaluation

This protocol details the conjugation of **DNP-PEG12-azide** to an alkyne-functionalized molecule. The reaction yield and purity of the final product can be used to assess the performance of the **DNP-PEG12-azide** reagent.

Materials:

- **DNP-PEG12-azide** (from supplier to be tested)

- Alkyne-functionalized molecule (e.g., a fluorescent dye with a terminal alkyne, peptide, or small molecule)
- Copper(II) sulfate (CuSO_4)
- Sodium ascorbate
- Tris(3-hydroxypropyltriazolylmethyl)amine (THPTA) or other Cu(I) stabilizing ligand
- Reaction Buffer: Phosphate-buffered saline (PBS), pH 7.4, or other suitable buffer
- Solvent: Anhydrous DMSO or DMF for dissolving reagents
- Analytical tools: HPLC, LC-MS for reaction monitoring and product analysis

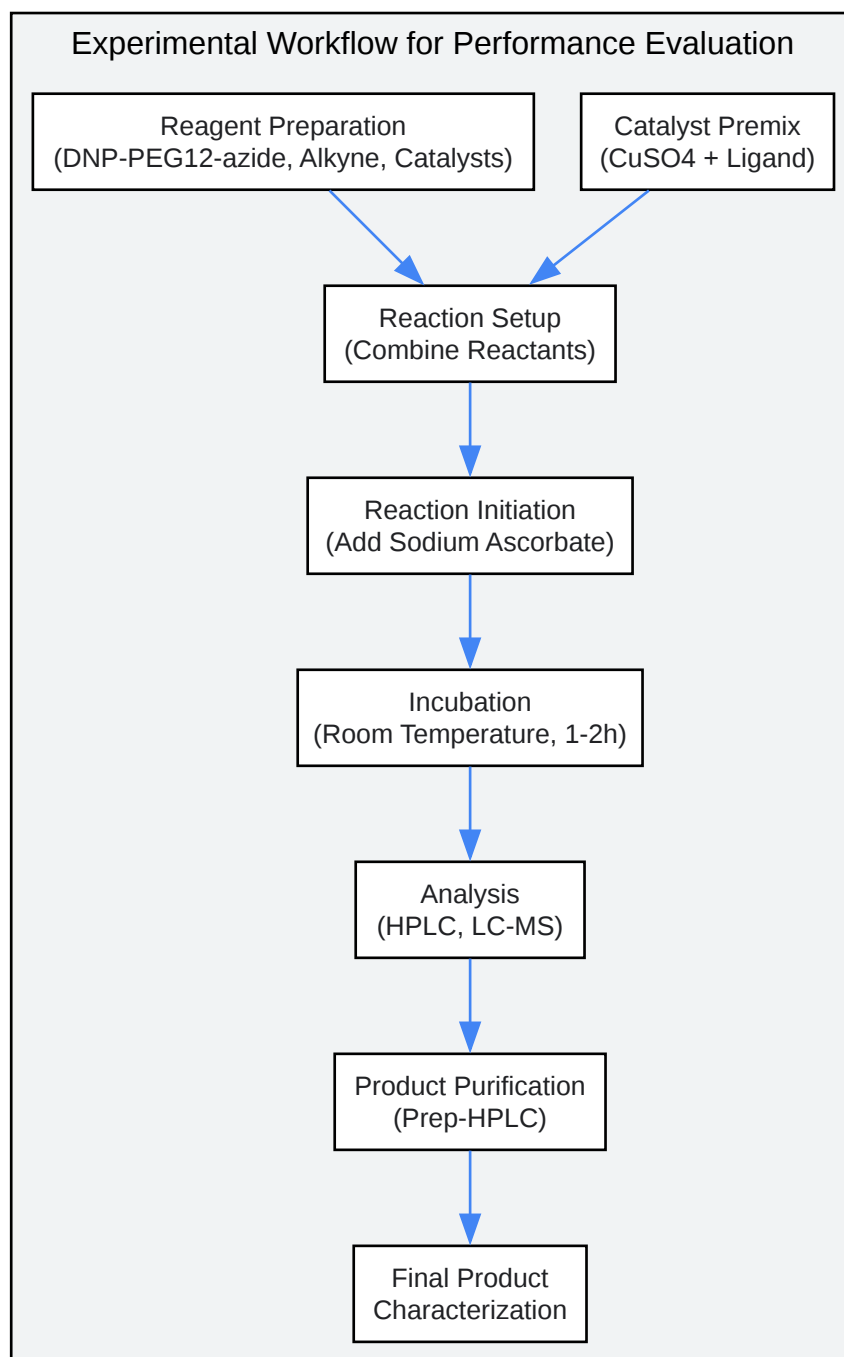
Procedure:

- Reagent Preparation:
 - Prepare a 10 mM stock solution of the alkyne-functionalized molecule in DMSO.
 - Prepare a 10 mM stock solution of **DNP-PEG12-azide** in DMSO.
 - Prepare a 50 mM stock solution of CuSO_4 in deionized water.
 - Prepare a 100 mM stock solution of sodium ascorbate in deionized water (prepare fresh).
 - Prepare a 50 mM stock solution of THPTA in deionized water.
- Reaction Setup:
 - In a microcentrifuge tube, combine the following in order:
 - 50 μL of reaction buffer (e.g., PBS)
 - 10 μL of the 10 mM alkyne-functionalized molecule stock solution (Final concentration: 1 mM)

- 12 μ L of the 10 mM **DNP-PEG12-azide** stock solution (Final concentration: 1.2 mM, 1.2 equivalents)
- Vortex briefly to mix.
- Catalyst Preparation and Addition:
 - In a separate tube, premix the CuSO_4 and THPTA solutions. Add 1 μ L of 50 mM CuSO_4 to 5 μ L of 50 mM THPTA (1:5 molar ratio). Let it stand for 2-3 minutes.
 - Add the 6 μ L of the CuSO_4 /THPTA mixture to the reaction tube.
- Reaction Initiation:
 - Add 10 μ L of the freshly prepared 100 mM sodium ascorbate solution to the reaction mixture to initiate the click reaction.
- Incubation:
 - Incubate the reaction at room temperature for 1-2 hours. For less reactive substrates, the reaction time can be extended or gentle heating (e.g., 37 °C) may be applied.
- Reaction Monitoring and Analysis:
 - Monitor the progress of the reaction by taking aliquots at different time points and analyzing them by HPLC or LC-MS.
 - Upon completion, purify the DNP-PEGylated product using an appropriate method, such as preparative HPLC or size-exclusion chromatography.
 - Characterize the final product by LC-MS to confirm the identity and assess purity. The yield of the desired product is a direct measure of the **DNP-PEG12-azide**'s performance.

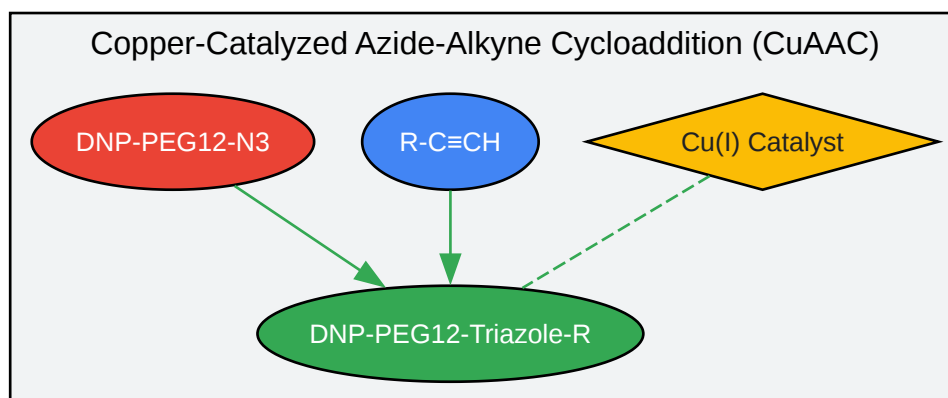
Mandatory Visualization

The following diagrams illustrate the key processes involved in the evaluation of **DNP-PEG12-azide** performance.



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Caption: A flowchart of the experimental workflow for evaluating the performance of **DNP-PEG12-azide**.



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Caption: A simplified diagram of the CuAAC reaction between **DNP-PEG12-azide** and an alkyne.

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